

Physicochemical properties of Salithion (Dioxabenzofos)

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Compound of Interest

Compound Name: Dioxabenzofos

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An In-depth Technical Guide to the Physicochemical Properties of Salithion (**Dioxabenzofos**)

Introduction

Salithion, also known by its chemical name **Dioxabenzofos**, is an organophosphate insecticide.[1] It functions as a non-systemic insecticide with contact, stomach, and respiratory action.[1] Its primary mechanism of action involves the inhibition of acetylcholinesterase (AChE), a critical enzyme in the nervous system.[1][2][3] This guide provides a comprehensive overview of the physicochemical properties of Salithion, detailed experimental protocols for their determination, and an illustration of its mechanism of action, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The following tables summarize the key physicochemical properties of Salithion (**Dioxabenzofos**).

Table 1: General and Chemical Identity

Property	Value	Source
Chemical Name	2-methoxy-4H-1,3,2-benzodioxaphosphorine-2-sulfide	[4][5]
Synonyms	Dioxabenzofos, Fenfosphorin, Salithion	[1][6][7]
CAS Number	3811-49-2	[6][8][9]
Molecular Formula	C ₈ H ₉ O ₃ PS	[4][5][6][7][9][10][11]
Molecular Weight	216.19 g/mol	[5][6][7][9][10]
Appearance	White crystalline solid	[6]

Table 2: Physical and Chemical Properties

Property	Value	Temperature	pH	Source
Melting Point	55-56 °C	[6][7]		
Vapor Pressure	420 mPa	20 °C	[1]	
Water Solubility	43 mg/L	20 °C	7	[1]
58 mg/L	30 °C	[6][7]		
Log P (Kow)	2.67	20 °C	7	[1]
Henry's Law Constant	2.11 Pa m ³ /mol	25 °C	[1]	
Stability	Stable in weakly acidic or alkaline medium.	[6]		

Experimental Protocols

The determination of the physicochemical properties of chemical compounds like Salithion follows standardized guidelines to ensure accuracy and reproducibility. The Organisation for

Economic Co-operation and Development (OECD) provides a set of internationally recognized test methods.[\[12\]](#)

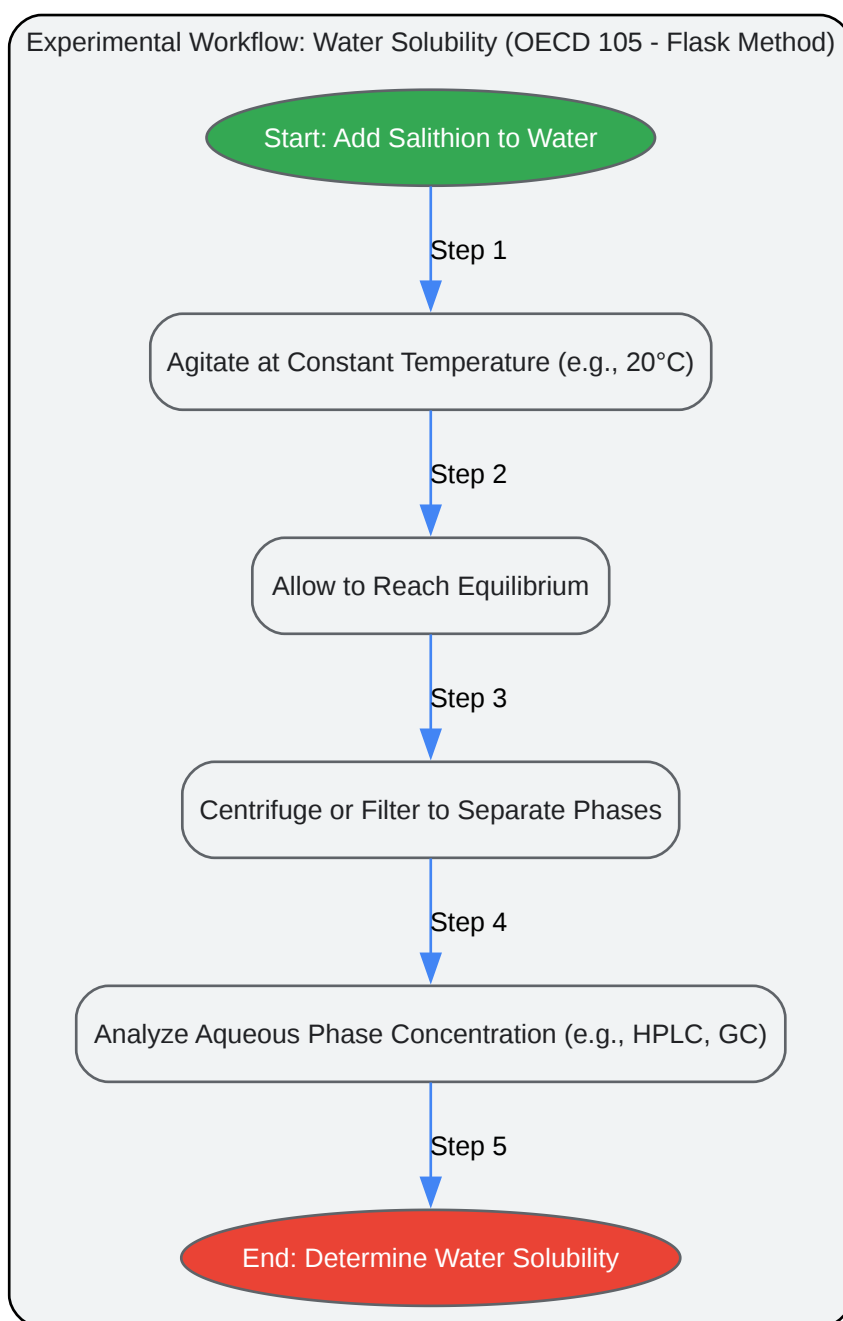
Water Solubility Determination (OECD Guideline 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature.[\[12\]](#)[\[13\]](#)[\[14\]](#) For this determination, it is beneficial to have prior knowledge of the substance's structural formula, vapor pressure, and hydrolysis characteristics as a function of pH.[\[12\]](#)[\[13\]](#)[\[15\]](#) Two primary methods are described in OECD 105: the Column Elution Method and the Flask Method.[\[12\]](#)[\[13\]](#)

- Column Elution Method: This method is suitable for substances with low water solubility (less than 10^{-2} g/L).[\[16\]](#)
- Flask Method: This method is appropriate for substances with water solubility above 10^{-2} g/L.[\[13\]](#)

General Procedure for the Flask Method:

- A sufficient amount of the test substance is added to a flask containing purified water.
- The flask is agitated at a constant temperature (preferably 20 ± 0.5 °C) to achieve equilibrium.[\[12\]](#)[\[13\]](#)
- The solution is then centrifuged or filtered to separate the undissolved substance.
- The concentration of the substance in the clear aqueous solution is determined using a suitable analytical method (e.g., HPLC, GC).[\[16\]](#)
- A preliminary test is often conducted to estimate the approximate solubility and the time required to reach saturation.[\[12\]](#)[\[13\]](#)



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Caption: Workflow for determining water solubility using the OECD 105 Flask Method.

Octanol-Water Partition Coefficient (Log P) Determination (OECD Guideline 107)

The n-octanol-water partition coefficient (K_{ow} or P) is a measure of a substance's lipophilicity and is defined as the ratio of its equilibrium concentrations in n-octanol and water.^{[17][18]} The Shake Flask Method is a common technique for determining Log P values in the range of -2 to 4.^{[19][20][21]}

General Procedure for the Shake Flask Method:

- Solutions of the test substance in n-octanol and water are prepared.
- The two immiscible solvents are placed in a vessel and mechanically shaken until equilibrium is reached.^{[17][19]}
- The mixture is then centrifuged to ensure complete separation of the two phases.^{[17][19]}
- The concentration of the test substance in both the n-octanol and water phases is determined using an appropriate analytical technique.^{[20][21]}
- The partition coefficient is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.^[22]
- The experiment is typically performed at a constant temperature, between 20°C and 25°C.^{[20][21]}

Hydrolysis as a Function of pH (OECD Guideline 111)

This test evaluates the abiotic hydrolytic transformation of a chemical in aqueous systems at environmentally relevant pH values (typically pH 4, 7, and 9).^{[23][24][25]} The rate of hydrolysis and the identity of degradation products are determined.^{[23][25]}

General Procedure:

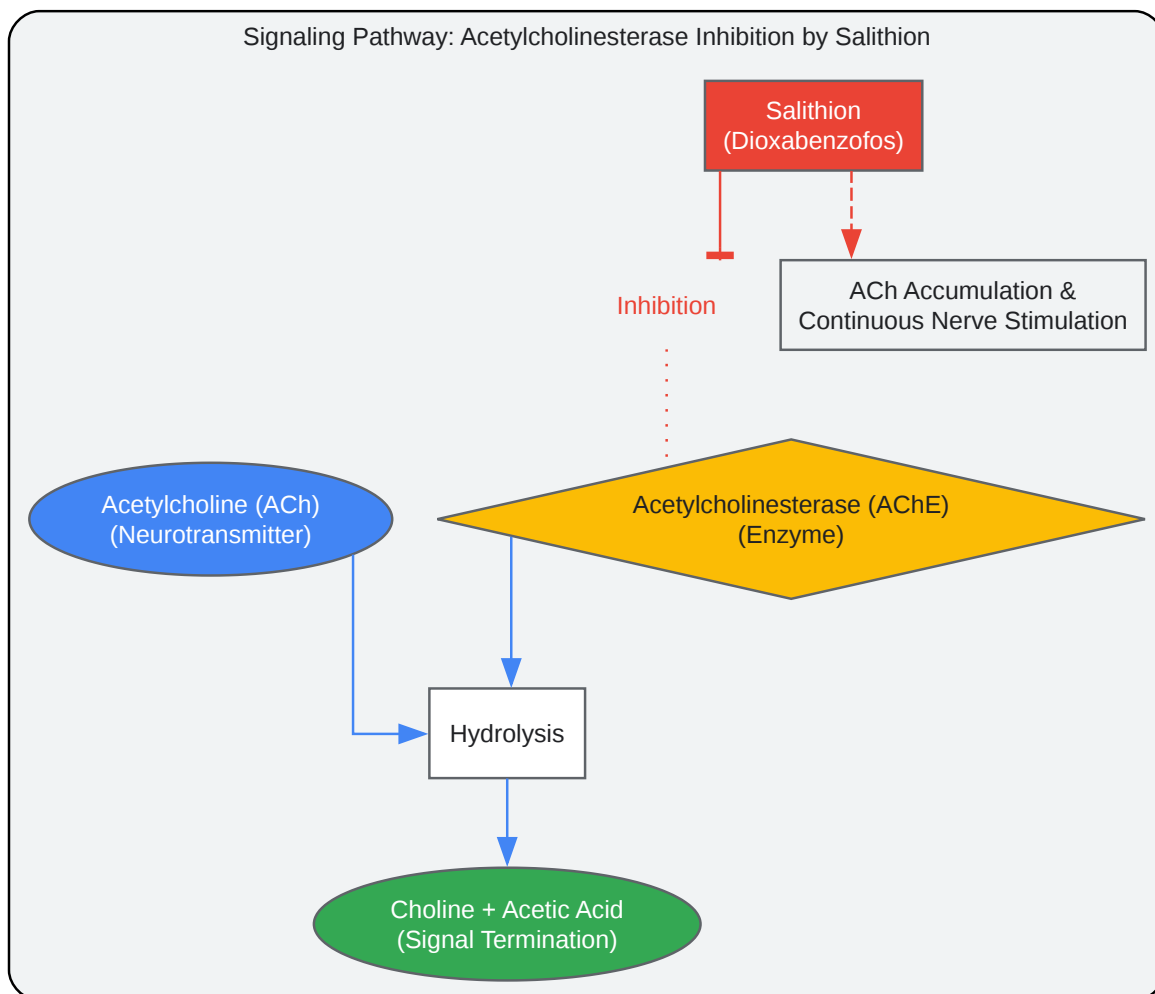
- Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.^{[25][26]}
- The test substance is added to these buffer solutions (at a concentration not exceeding 0.01 M or half its saturation concentration) and incubated in the dark at a constant temperature.^[26]

- A preliminary test is often conducted at an elevated temperature (e.g., 50°C) for 5 days to quickly assess the substance's stability.[26][27]
- For substances that show instability, a main test is carried out at different temperatures to determine the hydrolysis rate constant.[27]
- At various time intervals, samples are analyzed for the concentration of the parent substance and any hydrolysis products.[25]
- From this data, the rate of hydrolysis and the half-life (DT50) of the substance at different pH values are calculated.[27]

Mechanism of Action: Acetylcholinesterase Inhibition

Salithion, like other organophosphate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE).[1][3][28] AChE is a serine hydrolase that plays a crucial role in the nervous system by breaking down the neurotransmitter acetylcholine (ACh) into choline and acetic acid.[2][29] This process terminates the nerve impulse at cholinergic synapses.[30]

The inhibition of AChE by organophosphates leads to an accumulation of acetylcholine in the synaptic cleft.[2][29][31] This results in the continuous stimulation of acetylcholine receptors, leading to hyperstimulation of the nervous system and ultimately causing paralysis and death in insects.[28][31] The organophosphate binds to the serine residue in the active site of AChE, forming a stable, phosphorylated enzyme that is no longer capable of hydrolyzing acetylcholine.[28][31]



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Caption: Mechanism of acetylcholinesterase inhibition by Salithion.

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